

Application Note: MS143 for Preventing Biofouling on Submerged Sensors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MS143
Cat. No.: B12406210

[Get Quote](#)

It is important to clarify that based on available scientific literature and product information, **MS143** is a polytetrafluoroethylene (PTFE) dispersion primarily marketed as a mold release agent and dry lubricant. Its "anti-fouling" properties, as described in technical data sheets, refer to its effectiveness in preventing materials from adhering to mold surfaces in industrial applications. There is currently no scientific evidence or established protocol for the use of **MS143** in preventing biological fouling (biofouling) on submerged sensors in marine or other aqueous environments.

This document will, therefore, address the broader context of using PTFE-based coatings for sensor protection and provide an overview of established and experimental protocols for preventing biofouling on submerged sensors, as this appears to be the user's core interest.

The Role of PTFE Coatings in the Marine Environment

Polytetrafluoroethylene (PTFE), commonly known by the trade name Teflon, is a fluoropolymer with a low coefficient of friction and high chemical resistance. While not a biocide, its non-stick properties can contribute to a "fouling-release" strategy. The principle behind fouling-release

coatings is to create a surface to which marine organisms have difficulty attaching firmly. Any organisms that do settle can be more easily removed by water currents or gentle cleaning.

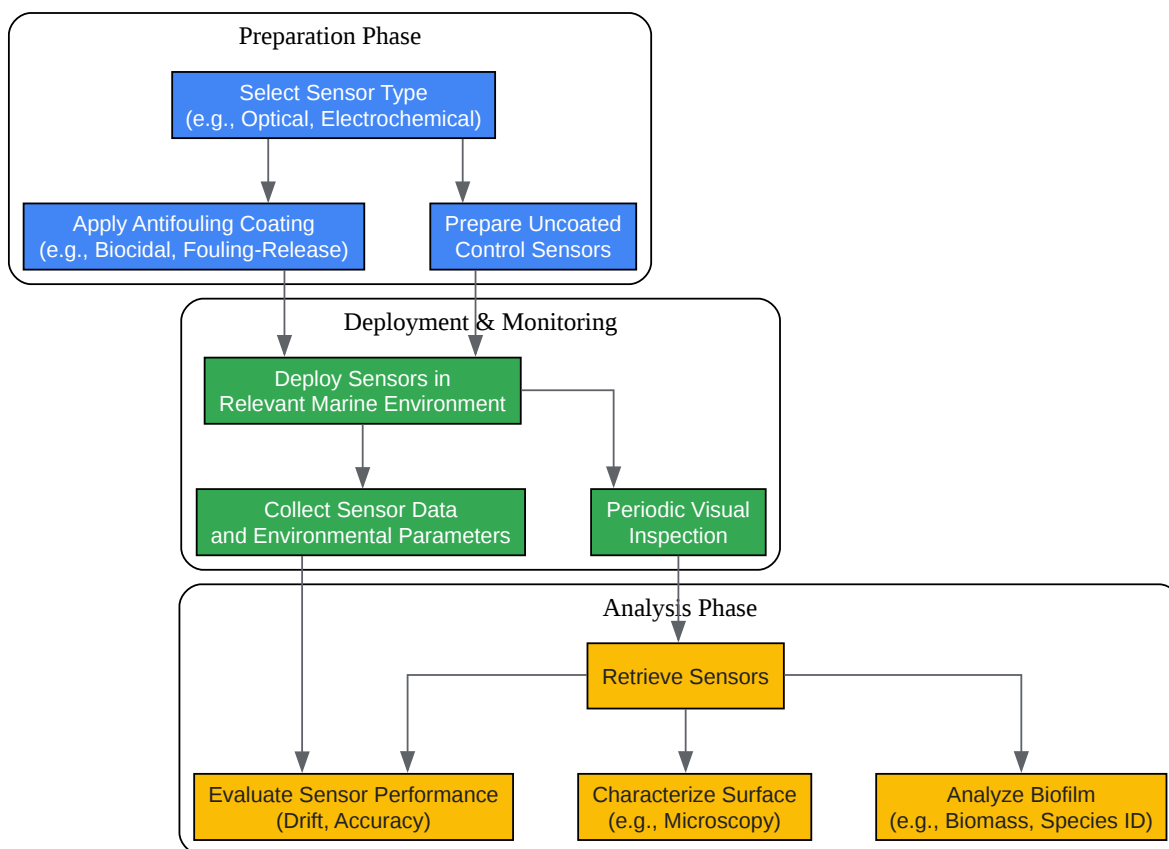
Although research into advanced, transparent, and non-toxic coatings for optical sensors is ongoing, the application of specific PTFE products like **MS143** for marine antifouling is not documented in peer-reviewed literature.[1]

General Strategies for Preventing Biofouling on Submerged Sensors

The prevention of biofouling is a critical challenge for the long-term deployment of marine sensors, as the accumulation of organisms can significantly impair data quality and sensor function.[2][3] A variety of methods are employed to mitigate this issue, which can be broadly categorized as follows:

- **Antifouling Coatings:** These coatings release biocides to kill or deter marine organisms. Copper-based compounds are a common biocide used in such coatings.[2]
- **Fouling-Release Coatings:** These are non-toxic coatings that rely on a low surface energy and low coefficient of friction to prevent strong adhesion of organisms. Silicone-based elastomers are a well-established example.
- **Mechanical Wipers:** Automated wipers or brushes physically remove biofouling from the sensor surface at regular intervals.
- **Electrochemical Methods:** The generation of chlorine or other biocidal compounds through electrolysis of the surrounding water can prevent fouling on the sensor surface.[1]
- **Ultraviolet (UV) Irradiation:** UV-C light can be used to irradiate the sensor surface, killing microorganisms and inhibiting biofilm formation.

A visual representation of the general workflow for selecting and testing an antifouling strategy for submerged sensors is provided below.



[Click to download full resolution via product page](#)

A generalized workflow for testing antifouling coatings on marine sensors.

Experimental Protocol for Evaluating a Novel Antifouling Coating

The following is a generalized, hypothetical protocol for testing the efficacy of a novel antifouling coating. This protocol is not specific to **MS143**, as no data exists for this application.

Objective: To evaluate the effectiveness of a test coating in preventing biofouling and maintaining data quality of a submerged optical sensor compared to an uncoated control.

Materials:

- A set of identical optical sensors (e.g., turbidity sensors).
- Test antifouling coating.
- Uncoated control sensors.
- Deployment rig for submerged placement.
- Data logger.
- Equipment for biomass analysis (e.g., scraping tools, filters, drying oven).
- Microscope for species identification.

Methodology:

- Preparation of Sensors:
 1. Thoroughly clean the sensing surfaces of all sensors according to the manufacturer's instructions.
 2. Apply the test antifouling coating to the designated sensors, following the coating manufacturer's protocol for application and curing.
 3. Designate an equal number of sensors as uncoated controls.
- Deployment:
 1. Mount both coated and uncoated sensors onto the deployment rig.
 2. Submerge the rig at a location with known biofouling pressure.
 3. Connect the sensors to a data logger to record measurements at regular intervals (e.g., every 30 minutes).

- In-situ Monitoring:
 1. Periodically (e.g., weekly) perform visual inspections of the sensors, if possible, documenting fouling with underwater photography.
- Sensor Retrieval and Data Analysis:
 1. After a predetermined period (e.g., 30-90 days), retrieve the deployment rig.
 2. Download and analyze the data from the logger. Compare the signal drift and stability of the coated sensors versus the uncoated controls.
- Biofouling Analysis:
 1. Carefully photograph each sensor's surface to document the extent of biofouling.
 2. Scrape the biomass from a defined area of the sensor surface.
 3. Measure the wet and dry weight of the collected biomass to quantify the fouling load.
 4. If required, perform microscopic analysis to identify the dominant fouling organisms.

Data Presentation

The collected data should be organized to facilitate clear comparison between the coated and control sensors.

Metric	Coated Sensor (Average \pm SD)	Uncoated Control (Average \pm SD)
Sensor Signal Drift (%)		
Final Biomass (mg/cm ²)		
Fouling Coverage (%)		

Conclusion

While **MS143** is an effective anti-fouling agent in industrial mold release applications, there is no evidence to support its use for preventing biological fouling on submerged sensors. Researchers and professionals in drug development and marine science should refer to the extensive body of literature on established antifouling strategies, such as those employing biocides, fouling-release polymers, or mechanical systems, when designing solutions for long-term sensor deployment. The protocol outlined above provides a general framework for the systematic evaluation of any new antifouling coating for marine applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Application Note: MS143 for Preventing Biofouling on Submerged Sensors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12406210/docs#application-note-ms143-for-preventing-biofouling-on-submerged-sensors\]](https://www.benchchem.com/product/b12406210/docs#application-note-ms143-for-preventing-biofouling-on-submerged-sensors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)